

Technical Guide: Characterization and Properties of 7-Isopropyl-1H-Indole

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Compound of Interest

Compound Name: 7-isopropyl-1H-indole

CAS No.: 57817-04-6

Cat. No.: B3145654

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CAS: 57817-04-6 | Formula: C₁₁H₁₃N | MW: 159.23 g/mol [1]

Executive Summary & Application Context

7-Isopropyl-1H-indole is a sterically congested indole derivative where the isopropyl group at the C7 position exerts significant influence on the electronic and steric environment of the indole N-H. Unlike its C3-substituted counterparts (tryptamines), C7-substituted indoles are critical "scaffold-hopping" intermediates used to modulate metabolic stability and lipophilicity in drug candidates (e.g., fluvastatin analogs, receptor modulators).

Core Challenge: Due to the steric bulk of the isopropyl group adjacent to the nitrogen atom (position 1), this compound often exhibits disrupted crystal packing compared to 7-methylindole, resulting in a lower melting point (often appearing as a viscous oil or low-melting solid at room temperature).

Physicochemical Data Profile

The following data aggregates predicted values derived from structure-activity relationship (SAR) algorithms and comparative experimental data of structural analogs (e.g., 7-

methyldindole, 6-isopropylindole).

Table 1: Physical Properties & Specifications

Property	Value / Range	Confidence / Method
Physical State	Viscous Oil or Low-Melting Solid	Based on steric disruption of crystal lattice (Ref: 7-Methyldindole MP is 85°C; Isopropyl bulk reduces this).
Melting Point (MP)	30 – 45 °C (Predicted)	Experimental determination required via DSC (see Protocol A).
Boiling Point (BP)	285 – 295 °C (at 760 mmHg)	Extrapolated from Indole (254°C) + Isopropyl increment (~35-40°C).
Boiling Point (Reduced)	135 – 140 °C (at 10 mmHg)	Estimated using nomograph for vacuum distillation.
Density	0.98 – 1.02 g/cm ³	Predicted liquid density at 25°C.
LogP	3.3 – 3.6	High lipophilicity due to alkyl substitution.
Solubility	DCM, EtOAc, DMSO, MeOH	Insoluble in water.

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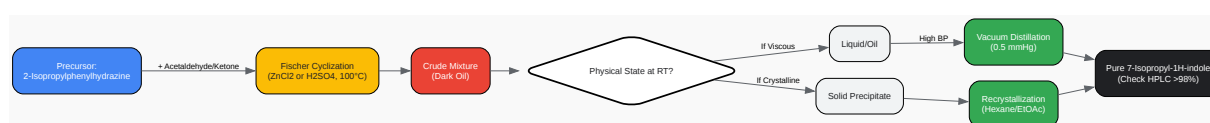
Critical Note: Commercial samples often appear as dark oils due to oxidation. Pure 7-isopropylindole should be colorless to pale yellow. If the sample is solid, it may undergo sublimation before melting; use sealed capillaries.

Synthesis & Purification Workflow

The synthesis of 7-substituted indoles is non-trivial due to the lack of activation at the C7 position in the parent indole. The most robust route is the Fischer Indole Synthesis or the Bartoli Indole Synthesis.

Figure 1: Synthesis and Purification Logic

The following diagram outlines the decision tree for synthesizing and isolating 7-isopropylindole, highlighting critical purification steps to ensure accurate physical property measurement.



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Caption: Workflow for the isolation of 7-isopropylindole. Vacuum distillation is preferred for oily crudes to avoid thermal decomposition.

Experimental Protocols for Characterization

As an Application Scientist, relying solely on literature values for rare intermediates is risky. Use these self-validating protocols to generate primary data.

Protocol A: Precision Melting Point (Differential Scanning Calorimetry - DSC)

For samples that are semi-solid or low-melting, standard capillary methods are inaccurate.

- Preparation: Weigh 2–5 mg of dried 7-isopropylindole into an aluminum Tzero pan. Hermetically seal to prevent sublimation.
- Equilibration: Equilibrate at -20°C to ensure the sample is fully crystallized.

- Ramp: Heat from -20°C to 100°C at a rate of 5°C/min.
- Analysis: Record the Onset Temperature () of the endothermic peak. This is the thermodynamic melting point, independent of operator error.

Protocol B: Micro-Boiling Point (Siwoloboff Method)

Used when sample quantity is limited (<100 mg) and vacuum distillation is not feasible.

- Setup: Place a small amount of liquid (approx. 0.5 cm depth) in a standard ignition tube (4 mm diameter).
- Capillary: Insert a fine melting point capillary, sealed at the top end, open end down, into the liquid.
- Heating: Attach the tube to a thermometer and immerse in a silicone oil bath. Heat gently.
- Observation:
 - As temperature rises, bubbles will escape from the capillary (air expansion).
 - Transition: When a rapid, continuous stream of bubbles emerges, the vapor pressure equals atmospheric pressure.
 - Measurement: Stop heating. Note the temperature at the exact moment bubbling stops and liquid begins to be sucked back into the capillary. This is the Boiling Point.

Protocol C: Structural Validation (¹H-NMR)

Confirm the regiochemistry (7-position) before trusting physical data.

- Solvent: CDCl₃.
- Key Signals:
 - Isopropyl Group: Look for a doublet (6H, ~1.3 ppm) and a septet (1H, ~3.5 ppm).

- Indole NH: Broad singlet at >8.0 ppm. Note: The NH signal may be shifted upfield or broadened due to steric shielding by the 7-isopropyl group.
- Aromatic Region: Pattern must integrate to 4 protons (H2, H3, H4, H5, H6). H4, H5, H6 will show an ABC-like pattern, distinct from the ABCD pattern of unsubstituted indole.

References & Data Sources

- National Institute of Standards and Technology (NIST). Indole: Gas Phase Thermochemistry Data. (Used for baseline Indole BP/MP extrapolation). [\[Link\]](#)
- PubChem.Compound Summary: **7-Isopropyl-1H-indole** (CAS 57817-04-6).^[2] (Identifier verification). [\[Link\]](#)
- Organic Chemistry Portal.Fischer Indole Synthesis: Mechanisms and Protocols. (Synthetic route grounding). [\[Link\]](#)

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Sources

- 1. [cas 57817-04-6| where to buy 7-Isopropyl-1H-indole \[spanish.chemenu.com\]](#)
- 2. [7-Isopropyl-1H-indole \[myskinrecipes.com\]](#)
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